

Boc-7-methyl-DL-tryptophan CAS number

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Boc-7-methyl-DL-tryptophan*

Cat. No.: *B1390404*

[Get Quote](#)

An In-depth Technical Guide to **Boc-7-methyl-DL-tryptophan** (CAS: 1219333-83-1) for Advanced Research and Drug Development

Introduction

In the landscape of modern medicinal chemistry and peptide synthesis, the use of non-canonical amino acids (ncAAs) is a cornerstone for developing novel therapeutics with enhanced properties. Among these, tryptophan derivatives are of significant interest due to the unique steric and electronic properties of the indole side chain. This guide focuses on **Boc-7-methyl-DL-tryptophan**, a key building block for introducing a methylated indole moiety into peptides and other complex molecules. The 7-methyl modification can profoundly influence a molecule's hydrophobicity, conformational preferences, and metabolic stability, making it a valuable tool for drug discovery professionals.

The tert-butyloxycarbonyl (Boc) protecting group is essential for the stepwise construction of peptides, preventing the highly reactive α -amino group from engaging in unwanted side reactions during coupling steps.^[1] Its stability under a wide range of conditions and its facile removal under mild acidic conditions have cemented its role as a workhorse protecting group in organic synthesis.^{[1][2]} This document serves as a technical resource for researchers and scientists, providing detailed insights into the properties, synthesis, and applications of **Boc-7-methyl-DL-tryptophan**.

Physicochemical Properties and Identification

Accurate identification and understanding of the physicochemical properties of a reagent are fundamental to its successful application in any experimental workflow. **Boc-7-methyl-DL-**

tryptophan is a derivative of the essential amino acid tryptophan, featuring a methyl group at the 7-position of the indole ring and a Boc protecting group on the α -amino nitrogen.[3]

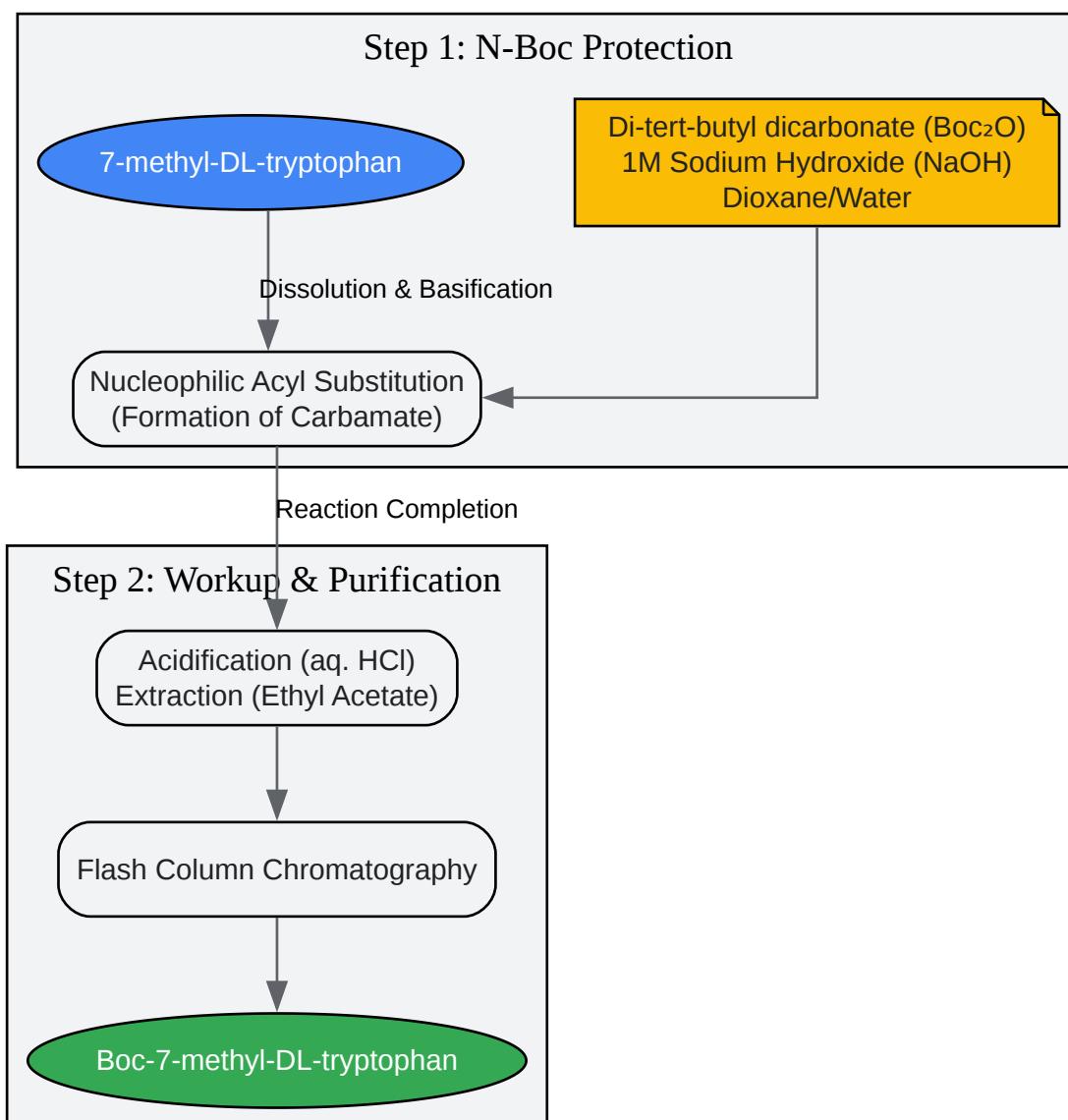
Property	Data	Reference(s)
CAS Number	1219333-83-1	[4][5]
Molecular Formula	C ₁₇ H ₂₂ N ₂ O ₄	[3][6]
Molecular Weight	318.38 g/mol	[6]
IUPAC Name	2-(tert-butoxycarbonylamino)-3-(7-methyl-1H-indol-3-yl)propanoic acid	-
Appearance	White to off-white powder	[7]
Purity	Typically \geq 95%	[8]
Storage Conditions	Store at -20°C for long-term stability	[8]

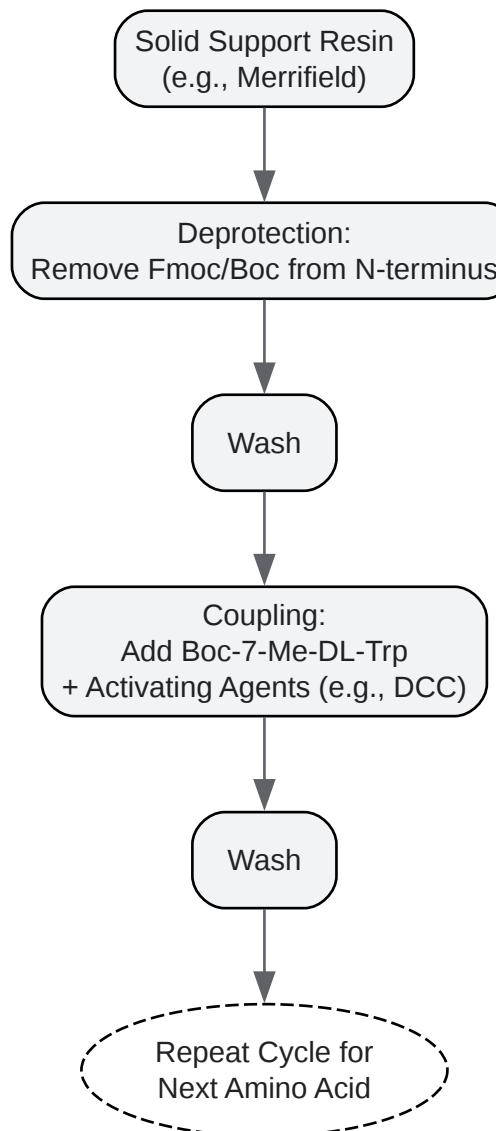
Synthesis and Purification

The synthesis of **Boc-7-methyl-DL-tryptophan** is typically achieved through the N-protection of the parent amino acid, 7-methyl-DL-tryptophan. The precursor, 7-methyl-DL-tryptophan, is itself a valuable amino acid derivative known to be a key precursor in the biosynthesis of some non-ribosomal peptide antibiotics.[9][10] The direct, regioselective C7-methylation of a protected tryptophan is challenging due to the multiple reactive sites on the indole ring, making the use of 7-methylindole as a starting material a more common strategy in broader synthetic approaches.[11][12]

The most common and robust method for installing the Boc group is the reaction of the amino acid with di-tert-butyl dicarbonate (Boc₂O) under basic conditions.[1]

Synthetic Workflow Diagram





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pdf.benchchem.com [pdf.benchchem.com]

- 2. US5300651A - Protected derivatives of tryptophan, processes for their preparation and their use for the preparation of dipeptide, polypeptide or protein structures - Google Patents [patents.google.com]
- 3. Buy Boc-7-methyl-L-tryptophan (EVT-15659598) [evitachem.com]
- 4. BOC-7-METHYL-DL-TRYPTOPHAN CAS#: 1219333-83-1 [m.chemicalbook.com]
- 5. eontrading.uk [eontrading.uk]
- 6. scbt.com [scbt.com]
- 7. benchchem.com [benchchem.com]
- 8. cusabio.com [cusabio.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. 7-Methyl-DL-tryptophan | Wolfe Labs [wolfelabs.com]
- 11. Direct C7 Functionalization of Tryptophan. Synthesis of Methyl (S)-2-((tert-Butoxycarbonyl)amino)-3-(7-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)-1H-indol-3-yl)propanoate - PMC [pmc.ncbi.nlm.nih.gov]
- 12. soc.chim.it [soc.chim.it]
- To cite this document: BenchChem. [Boc-7-methyl-DL-tryptophan CAS number]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1390404#boc-7-methyl-dl-tryptophan-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com